

Personal protective equipment for handling Ethyl 7-aminoheptanoate hydrochloride

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Compound of Interest

Compound Name: *Ethyl 7-aminoheptanoate hydrochloride*

Cat. No.: *B144462*

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Essential Safety and Handling Guide for Ethyl 7-aminoheptanoate hydrochloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 7-aminoheptanoate hydrochloride** (CAS No: 29840-65-1). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **Ethyl 7-aminoheptanoate hydrochloride**.

Property	Value
CAS Number	29840-65-1 [1]
Molecular Formula	C9H20CINO2 [1] [2]
Molecular Weight	209.71 g/mol [1] [2]
Appearance	Solid, Off-White to Pale Red [2]
Melting Point	119-122°C [2]
Boiling Point	269.8°C at 760 mmHg [3]
Solubility	Slightly soluble in Methanol and Water [2]
Storage Temperature	Room Temperature, under inert atmosphere [2]

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 7-aminoheptanoate hydrochloride and similar compounds are classified with several potential hazards. The GHS classifications for a closely related compound, **Methyl 7-aminoheptanoate hydrochloride**, include Acute oral toxicity (Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2A), and potential for respiratory irritation (Specific target organ toxicity, single exposure, Category 3).[\[4\]](#)[\[5\]](#)

Recommended Personal Protective Equipment (PPE)

To mitigate risks, the following PPE and engineering controls are mandatory when handling this chemical.

Engineering Controls:

- Fume Hood: All work with this chemical should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)

Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles or glasses that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[6][7]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.
 - Clothing: A laboratory coat or appropriate protective clothing is required to prevent skin contact.[3][7]
- Respiratory Protection: Under normal use conditions with adequate ventilation (i.e., in a fume hood), specific respiratory protection is not typically required.[7]

Operational and Disposal Plans

Strict adherence to the following procedural guidelines for handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Safe Handling Protocol

- Qualification: Only personnel properly qualified in the handling of potentially hazardous chemicals should work with this substance.[3]
- Ventilation: Always handle the material inside a chemical fume hood.[3]
- Avoid Contact: Take measures to prevent contact with skin, eyes, and clothing.[5][7] Avoid breathing in dust or aerosols.[4]
- Hygiene: Wash hands thoroughly after handling the product and before breaks.[3][6] Do not eat, drink, or smoke in the work area.[4]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames.[3]

Storage Protocol

- Container: Store in a tightly closed, properly labeled container.[5][7]

- Environment: Keep the container in a cool, dry, and well-ventilated area.[6][7]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[4]

Disposal Protocol

- Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations for complete and accurate classification.[5]
- Procedure: Dispose of the contents and container at an approved waste disposal plant.[4][5]
- Drains: Do not empty the substance into drains or allow it to enter water courses.[3][7]

Emergency Procedures

Immediate and appropriate responses to emergencies such as spills or personnel exposure are critical.

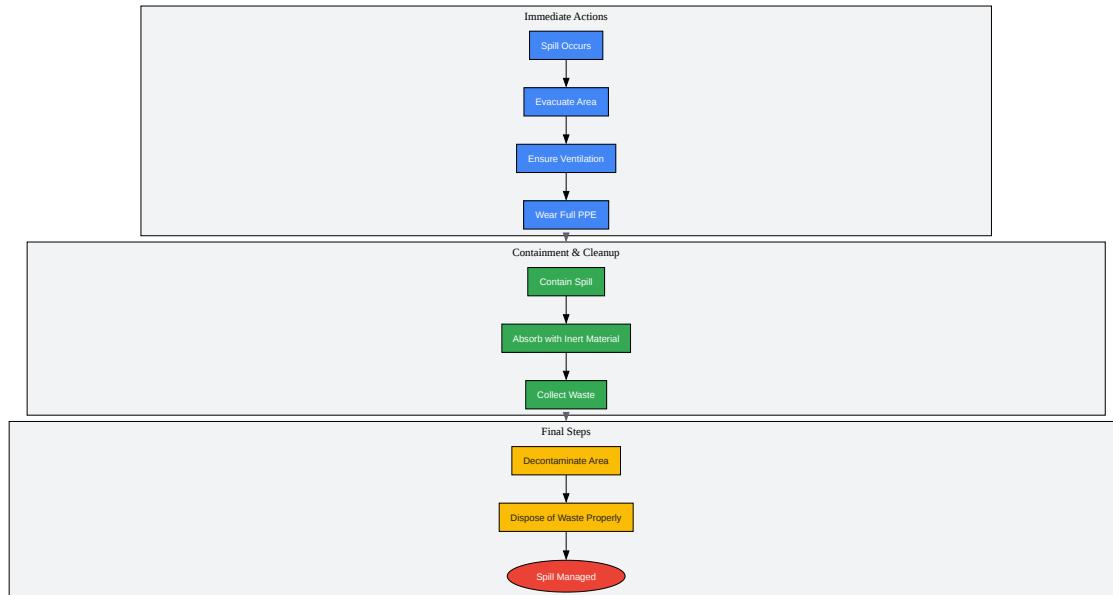
First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for several minutes, removing contact lenses if present and easy to do. If eye irritation persists, seek medical attention.[4][5]
- Skin Contact: Should skin contact occur, wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[4][5]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or breathing is difficult, call a poison center or doctor.[4][5]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]

Accidental Release (Spill) Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Equip: Don full personal protective equipment (gloves, goggles, lab coat).[4]
- Contain: Prevent further leakage or spillage if it is safe to do so.[4][5]
- Absorb: Use an inert, non-combustible absorbent material (e.g., sand, diatomite, universal binder) to soak up the spill.[4]
- Collect: Carefully sweep or vacuum the absorbed material into a suitable, closed container for disposal.[5][7]
- Decontaminate: Clean the spill area and any contaminated equipment.
- Dispose: Dispose of the waste material in accordance with institutional and regulatory guidelines.[5]

Visualization of Spill Response Workflow

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Caption: Workflow for managing a chemical spill.

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